

Technical Monograph: Imipramine-d3 Hydrochloride in Bioanalytical Applications

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Compound of Interest

Compound Name: Imipramine-d3 (hydrochloride)

Cat. No.: B12405189

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Executive Summary

Imipramine-d3 Hydrochloride (CAS: 112898-42-7) is the stable isotope-labeled analog of the tricyclic antidepressant Imipramine.^{[1][2]} It serves as the critical Internal Standard (IS) in clinical and forensic toxicology for the quantification of Imipramine in biological matrices (plasma, urine, serum).

By incorporating three deuterium atoms—typically on the N-methyl group—this compound mimics the physicochemical behavior (extraction efficiency, chromatographic retention) of the analyte while providing a distinct mass shift (+3 Da) for mass spectrometric resolution. This guide details its physical properties, handling protocols, and its application in LC-MS/MS workflows.

Part 1: Chemical Identity & Physicochemical Profile

The hydrochloride salt form is preferred in analytical chemistry due to its superior water solubility compared to the free base, facilitating preparation in aqueous mobile phases.

Nomenclature & Identification

Property	Specification
Chemical Name	3-(10,11-dihydro-5H-dibenzo[b,f]azepin-5-yl)-N-methyl-N-(methyl-d3)-1-propanamine hydrochloride
Common Name	Imipramine-d3 HCl
CAS Number	112898-42-7 (HCl salt) / 65100-48-3 (Free base)
Molecular Formula	C ₁₉ H ₂₁ D ₃ N ₂ [1][3][4][5][6][7][8][9][10][11][12] · HCl
Molecular Weight	319.89 g/mol (Salt) / 283.43 g/mol (Free Base)
Isotopic Purity	Typically ≥ 99% deuterium incorporation
Chemical Structure	Tricyclic dibenzazepine ring with a deuterated dimethylaminopropyl side chain

Physical Properties

Property	Data
Appearance	White to off-white crystalline solid
Solubility	Water: Freely soluble (~25 mg/mL)Methanol/DMSO: SolubleEther: Practically insoluble
Melting Point	170–174 °C (consistent with unlabeled HCl salt)
pKa	~9.5 (Basic amine)
Hygroscopicity	Hygroscopic; absorbs moisture from air
Stability	Stable in acidic pH (4–5); sensitive to photo-oxidation (turns yellow/red)

Part 2: Synthesis & Isotopic Labeling Logic

The synthesis of Imipramine-d3 is designed to ensure the deuterium label is metabolically stable and provides the necessary mass shift.

Synthesis Route

The most common synthetic pathway involves the N-methylation of Desipramine (the demethylated metabolite) using deuterated methyl iodide (CD_3I).

- Precursor: Desipramine (Secondary amine).
- Reagent: Iodomethane-d3 (CD_3I).
- Reaction: Nucleophilic substitution under basic conditions.
- Result: The methyl group attached to the terminal nitrogen contains 3 deuterium atoms.

Isotopic Fidelity in MS

The label is placed on the N-methyl group to ensure it remains part of the primary fragment ion during Collision-Induced Dissociation (CID).

- Unlabeled Imipramine Transition: m/z 281.2

86.1 (Side chain fragment:

)

- Imipramine-d3 Transition: m/z 284.2

89.1 (Side chain fragment:

)

This +3 Da shift in both the precursor and the product ion eliminates "cross-talk" interference, ensuring high specificity.

Part 3: Bioanalytical Application (LC-MS/MS)

In high-throughput clinical labs, Imipramine-d3 HCl is used to correct for matrix effects (ion suppression/enhancement) and recovery losses during extraction.

Experimental Workflow: Quantification in Human Plasma

The following protocol outlines a self-validating system using Liquid-Liquid Extraction (LLE).

1. Solution Preparation

- Stock Solution (1 mg/mL): Dissolve 1.0 mg Imipramine-d3 HCl in 1 mL Methanol. Store at -20°C.
- Working IS Solution (100 ng/mL): Dilute Stock 1:10,000 in 50:50 Methanol:Water.

2. Sample Preparation (LLE)

- Aliquot: Transfer 200 µL human plasma to a glass tube.
- Spike: Add 20 µL Working IS Solution (Final conc. 10 ng/mL).
- Alkalinize: Add 100 µL 0.5 M NaOH (pH > 10) to ensure the drug is in its lipophilic free-base form.
- Extract: Add 2 mL Hexane:Isoamyl alcohol (98:2 v/v). Vortex for 2 mins.
- Separate: Centrifuge at 3000 x g for 5 mins. Freeze the aqueous layer (dry ice bath).
- Decant & Dry: Pour off the organic layer; evaporate to dryness under at 40°C.
- Reconstitute: Dissolve residue in 100 µL Mobile Phase (Initial conditions).

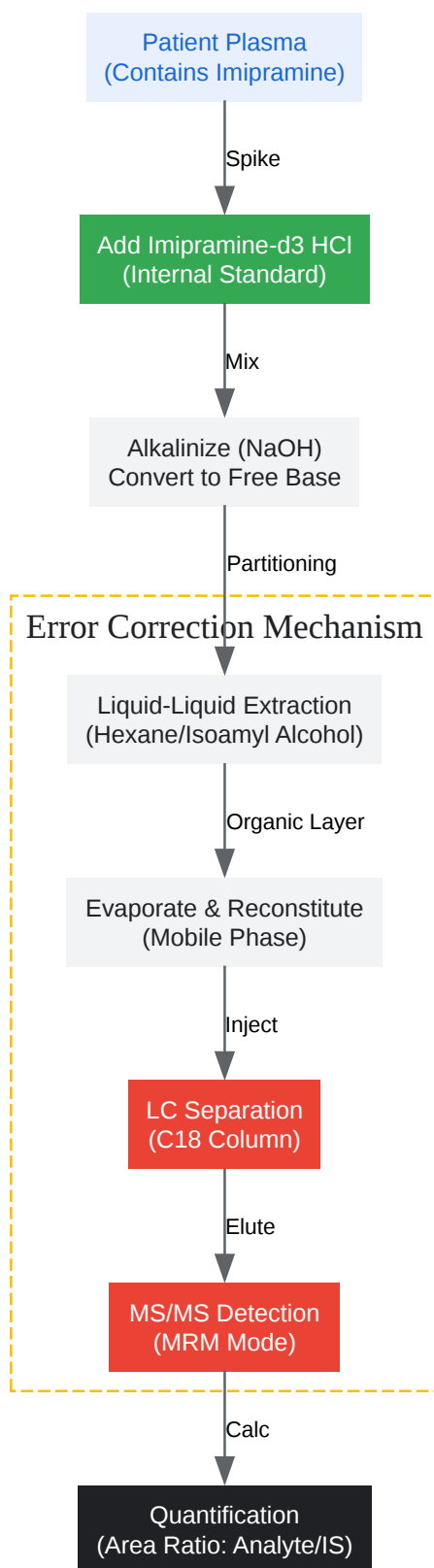
3. LC-MS/MS Parameters

- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 µm).
- Mobile Phase A: 0.1% Formic Acid in Water (Proton source).
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient: 10% B to 90% B over 3 minutes.

- Ionization: ESI Positive Mode.

Visualizing the Workflow

The following diagram illustrates the critical path from sample to data, highlighting where the IS corrects for error.



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Figure 1: Bioanalytical workflow demonstrating the co-processing of Analyte and Internal Standard to negate matrix effects.

Part 4: Handling, Stability & Safety

Storage Protocols

- Temperature: Store neat substance at -20°C.
- Atmosphere: Store under inert gas (Argon/Nitrogen) if possible; the HCl salt is hygroscopic.
- Light: Protect from light.[13] Imipramine degrades to Iminodibenzyl and other oxidation products upon UV exposure. Use amber vials.

Safety Profile (SDS Summary)

- Signal Word:WARNING
- Hazard Statements:
 - H302: Harmful if swallowed.
 - H410: Very toxic to aquatic life with long-lasting effects.
- PPE: Nitrile gloves, safety glasses, and lab coat are mandatory. Handle powder in a fume hood to avoid inhalation.

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